

cross-referencing experimental data with chemical databases for 2-Oxocycloheptane-1-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Oxocycloheptane-1-carbaldehyde

Cat. No.: B173652

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Comparative Analysis of 2-Oxocycloheptane-1-carbaldehyde and Related Cyclic β -Ketoaldehydes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **2-Oxocycloheptane-1-carbaldehyde** and its analogues. Due to the limited availability of direct experimental data for **2-Oxocycloheptane-1-carbaldehyde**, this document leverages data from the well-characterized six-membered ring analogue, 2-Oxocyclohexanecarbaldehyde, and the five-membered ring analogue, 2-Oxocyclopentane-1-carbaldehyde, to provide a comprehensive overview for research and development purposes.

Physicochemical Properties

A comparison of the key physicochemical properties of **2-Oxocycloheptane-1-carbaldehyde** and its analogues is presented in Table 1. The data for **2-Oxocycloheptane-1-carbaldehyde** is predicted, while the data for the cyclohexyl and cyclopentyl analogues is derived from experimental and computed sources.^{[1][2]}

Property	2-Oxocycloheptane-1-carbaldehyde (Predicted)	2-Oxocyclohexanecarbaldehyde[1]	2-Oxocyclopentane-1-carbaldehyde[2]
Molecular Formula	C ₈ H ₁₂ O ₂	C ₇ H ₁₀ O ₂	C ₆ H ₈ O ₂
Molecular Weight	140.18 g/mol	126.15 g/mol	112.13 g/mol
CAS Number	Not available	1193-63-1	1192-54-7
IUPAC Name	2-oxocycloheptane-1-carbaldehyde	2-oxocyclohexane-1-carbaldehyde	2-oxocyclopentane-1-carbaldehyde
SMILES	<chem>O=CC1CCCCC1=O</chem>	<chem>C1CCC(=O)C(C1)C=O</chem>	<chem>C1CC(C(=O)C1)C=O</chem>
pKa	No data available	No data available	~7.04 (Predicted)[2]

Synthesis and Reactivity

The synthesis of cyclic β -ketoaldehydes, such as **2-Oxocycloheptane-1-carbaldehyde**, generally involves the formylation of the corresponding cycloalkanone. A common and established method is the Claisen condensation of the cycloalkanone with an appropriate formylating agent, such as ethyl formate, in the presence of a strong base.[3]

The reactivity of these compounds is characterized by the presence of two carbonyl groups—a ketone and a more reactive aldehyde. This bifunctional nature makes them valuable building blocks in organic synthesis, allowing for sequential or cascade reactions.[3] Key reactions include:

- Reactions with Nucleophiles: The aldehyde group readily reacts with nucleophiles.[3]
- Oxidation: The aldehyde can be selectively oxidized.[3]
- Reduction: The compound can be reduced at either or both carbonyl groups depending on the reducing agent used.[3]

- Condensation Reactions: As 1,3-dicarbonyl equivalents, they participate in various condensation reactions.[\[3\]](#)

A comparative summary of the reactivity of these cyclic β -ketoaldehydes is presented in Table 2.

Reaction Type	2-Oxocycloheptane-1-carbaldehyde (Predicted)	2-Oxocyclohexanecarbaldehyde [3]	2-Oxocyclopentane-1-carbaldehyde
Nucleophilic Addition at Aldehyde	Highly reactive	Highly reactive	Highly reactive
Enolate Formation	Possible at C1 and C3	Possible at C1 and C3	Possible at C1 and C3
Aldol Condensation	Prone to intramolecular and intermolecular reactions	Prone to intramolecular and intermolecular reactions	Prone to intramolecular and intermolecular reactions
Michael Addition	Can act as a Michael acceptor	Can act as a Michael acceptor	Can act as a Michael acceptor

Experimental Protocols

While specific experimental protocols for **2-Oxocycloheptane-1-carbaldehyde** are not readily available, a general procedure for the synthesis of its analogue, 2-Oxocyclohexanecarbaldehyde, via formylation of cyclohexanone is described below. This protocol can be adapted for the synthesis of other cyclic β -ketoaldehydes.

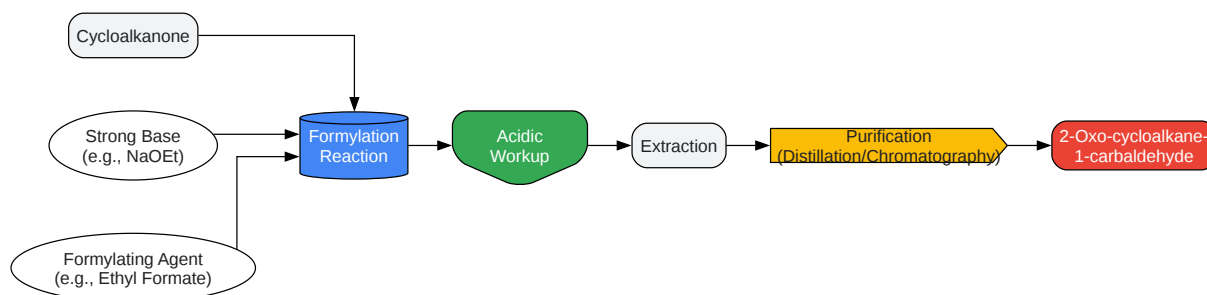
General Synthesis of 2-Oxocyclohexanecarbaldehyde:

- Preparation of the Enolate: Cyclohexanone is treated with a strong base, such as sodium ethoxide or sodium hydride, in an aprotic solvent like diethyl ether or THF to form the corresponding enolate.

- Formylation: The enolate solution is then reacted with a formylating agent, typically ethyl formate, at a low temperature.
- Workup: The reaction mixture is quenched with an acid, and the product is extracted with an organic solvent.
- Purification: The crude product is purified by distillation or chromatography to yield 2-Oxocyclohexanecarbaldehyde.

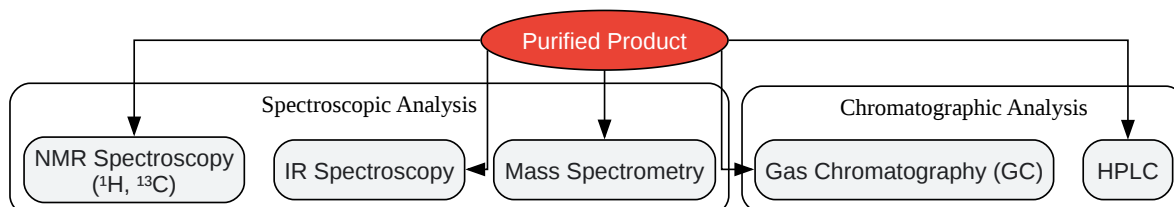
Visualizing Synthetic and Analytical Workflows

To aid in the understanding of the synthesis and analysis of these compounds, the following diagrams are provided.



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Caption: General workflow for the synthesis of 2-oxo-cycloalkane-1-carbaldehydes.



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References

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- 2. Page loading... [wap.guidechem.com]
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